

A Comprehensive Technical Guide to Glycylglycinamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Glycylglycinamide

CAS No.: 20238-94-2

Cat. No.: B1619928

[Get Quote](#)

This guide provides an in-depth overview of the chemical and structural properties of **Glycylglycinamide**, tailored for researchers, scientists, and professionals in the field of drug development.

Chemical Identity and Properties

Glycylglycinamide is a dipeptide amide. The following table summarizes its key quantitative identifiers and molecular properties.

Identifier	Value	Source
CAS Number	20238-94-2	[1]
Molecular Formula	C4H9N3O2	[1]
Molecular Weight	131.13 g/mol	[1][2]
IUPAC Name	2-amino-N-(2-amino-2-oxoethyl)acetamide	[1]
Canonical SMILES	C(C(=O)NCC(=O)N)N	
InChI	InChI=1S/C4H9N3O2/c5-1-4(9)7-2-3(6)8/h1-2,5H2,(H2,6,8)(H,7,9)	
InChIKey	DJGACOXTAHQLTD-UHFFFAOYSA-N	

Molecular Structure

The molecular structure of **Glycylglycinamide** consists of two glycine units linked by a peptide bond, with the C-terminus amidated. This structure is visualized in the following diagram.

Caption: 2D molecular structure of **Glycylglycinamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Glycylglycinamide | C4H9N3O2 | CID 437662 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Glycylglycinamide]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1619928/docs#a-comprehensive-technical-guide-to-glycylglycinamide\]](https://www.benchchem.com/product/b1619928/docs#a-comprehensive-technical-guide-to-glycylglycinamide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)